

Assembling a 32-Channel Ministat System: An Application Note and Protocol Guide

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Compound of Interest

Compound Name: *Ministat*

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This document provides a detailed, step-by-step guide for the assembly and operation of a 32-channel **ministat** system, a powerful tool for high-throughput microbial cultivation, experimental evolution, and drug screening. The protocols outlined herein are particularly relevant for studies involving yeast, such as *Saccharomyces cerevisiae*, but can be adapted for other microorganisms.

System Overview

A 32-channel **ministat** system allows for the simultaneous, continuous culture of 32 independent microbial populations in small-volume chemostats (**ministats**).^{[1][2][3]} This high-throughput setup is ideal for studying microbial physiology, adaptation, and evolution under precisely controlled environmental conditions.^{[3][4][5]} The system consists of several key components: a media reservoir, a multichannel peristaltic pump for nutrient delivery, an aeration system, a temperature-controlled heating block housing the culture vessels, and an effluent collection system.^[6]

Bill of Materials

Successful assembly of the 32-channel **ministat** system requires the following components. Detailed part numbers and potential suppliers are provided for reference.

Component	Description	Recommended Supplier(s)
Culture Vessels	55 mL glass culture tubes	VWR, Fisher Scientific
Stoppers	Size 2 foam silicone stoppers	VWR, Fisher Scientific
Needles	1.5-inch, 18-gauge stainless steel blunt needles	Becton Dickinson, Fisher Scientific
Tubing	Silicone and Marprene tubing of various inner diameters	Cole-Parmer, VWR
Peristaltic Pump	32-channel peristaltic pump	Watson-Marlow, Cole-Parmer
Heating Block	36-well heating block	VWR, Fisher Scientific
Aeration System	Aquarium air pump, tubing, and manifolds	Local pet supply stores, online retailers
Media Reservoir	10 L glass carboy	VWR, Fisher Scientific
Effluent Collection	250 mL glass bottles with two-hole stoppers	VWR, Fisher Scientific
Connectors	Luer-lock fittings, Y-connectors, quick-connects	Cole-Parmer, VWR

Step-by-Step Assembly Guide

This section details the assembly of the individual **ministat** culture chambers and the integration of all 32 channels into a functional system.

Culture Chamber Assembly

Each of the 32 **ministat** culture chambers must be assembled individually as follows:

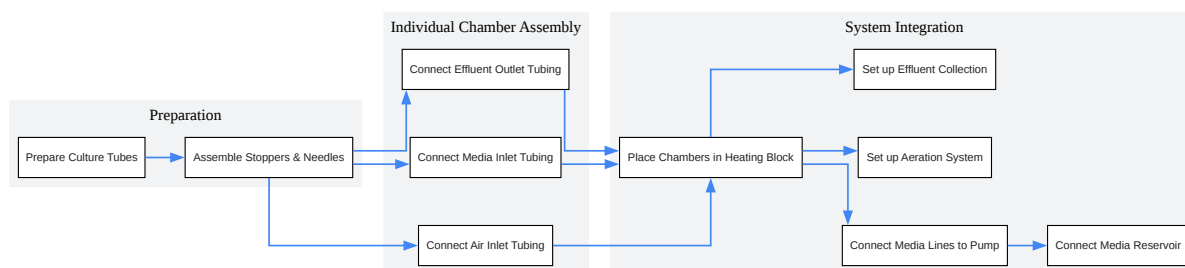
- **Prepare Culture Tubes:** Thoroughly clean and rinse 55 mL glass culture tubes. Mark each tube at the 19, 20, and 21 mL levels to accurately monitor culture volume.^[6]
- **Assemble Stopper and Needles:** For each culture tube, insert three 18-gauge blunt needles into a size 2 foam silicone stopper. These needles will serve as the air inlet, media inlet, and

effluent outlet. Ensure the needles are evenly spaced and run parallel to the inner wall of the culture tube when the stopper is inserted.[6]

- Connect Tubing:
 - Air Inlet: Attach a length of silicone tubing to the air inlet needle. This tube will connect to the aeration manifold.
 - Media Inlet: Attach a male luer connector to one end of a piece of small-diameter silicone tubing. This tubing should be long enough to reach from the culture chamber in the heating block to the peristaltic pump. Connect the luer fitting to the shortest needle in the stopper assembly, which serves as the media inlet.[6]
 - Effluent Outlet: Attach a length of silicone tubing to the effluent outlet needle. This tube will lead to the corresponding effluent collection bottle.

System Integration

Once the individual culture chambers are assembled, they can be integrated into the 32-channel system.



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Figure 1: Workflow for the assembly of the 32-channel **ministat** system.

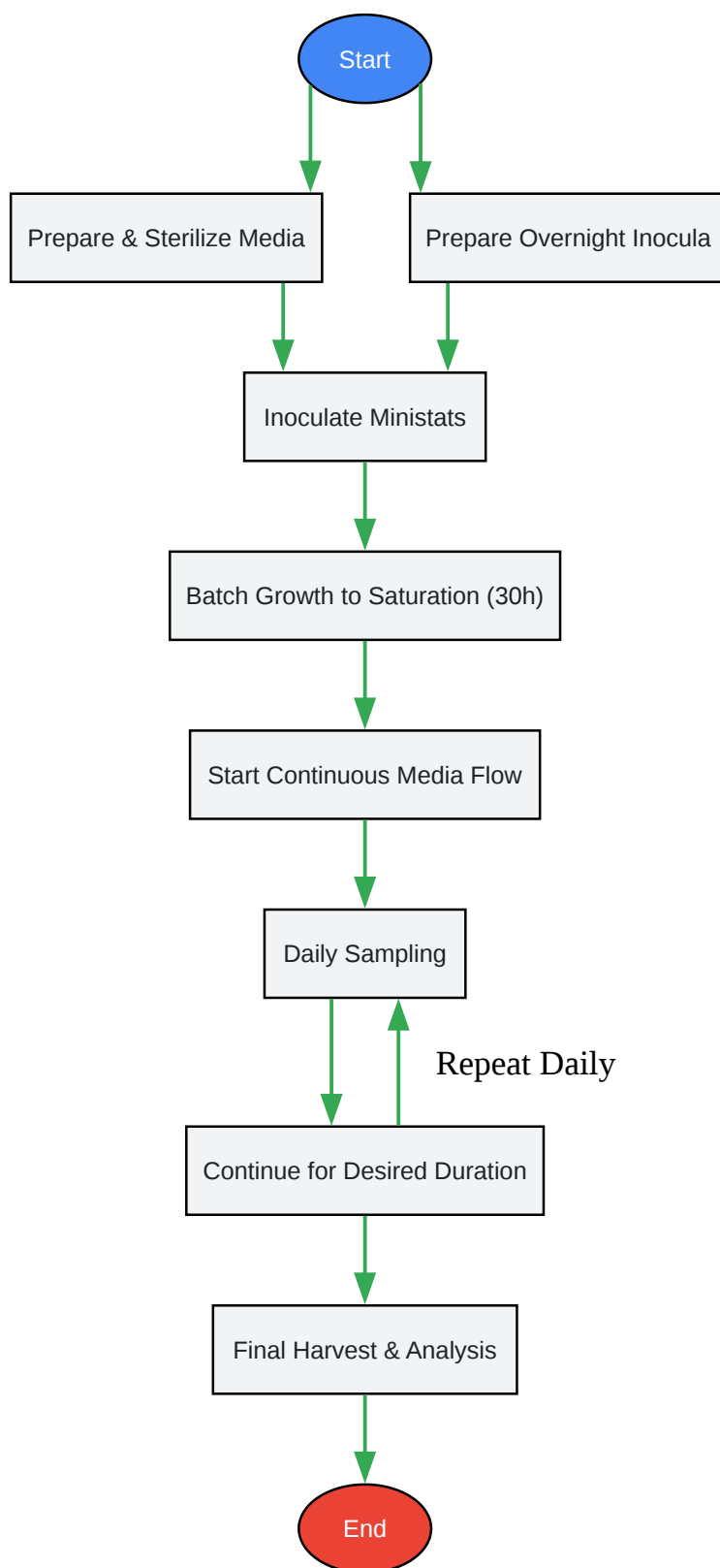
- Heating Block Setup: Place the assembled culture chambers into the heating block.
- Media Line Connection:
 - Prepare a branched media line by using Y-connectors to split the main media line from the reservoir into 32 individual lines.
 - Connect each of these lines to the appropriate channel of the 32-channel peristaltic pump using Marprene pump tubing.
 - Connect the outlet of each pump channel to the media inlet tubing of a culture chamber.^[6]
- Aeration System Setup:
 - Connect the air pump to a series of manifolds to distribute the airflow to all 32 culture chambers.
 - Connect the air inlet tubing from each chamber to a port on the manifold.
- Effluent Collection Setup:
 - Prepare 32 effluent collection bottles, each with a two-hole stopper. Insert two blunt needles of different lengths into each stopper.
 - Connect the effluent outlet tubing from each culture chamber to the longer needle of a collection bottle. The shorter needle serves as a vent.^[6]
- Media Reservoir Connection: Connect the main media line to the media reservoir carboy.

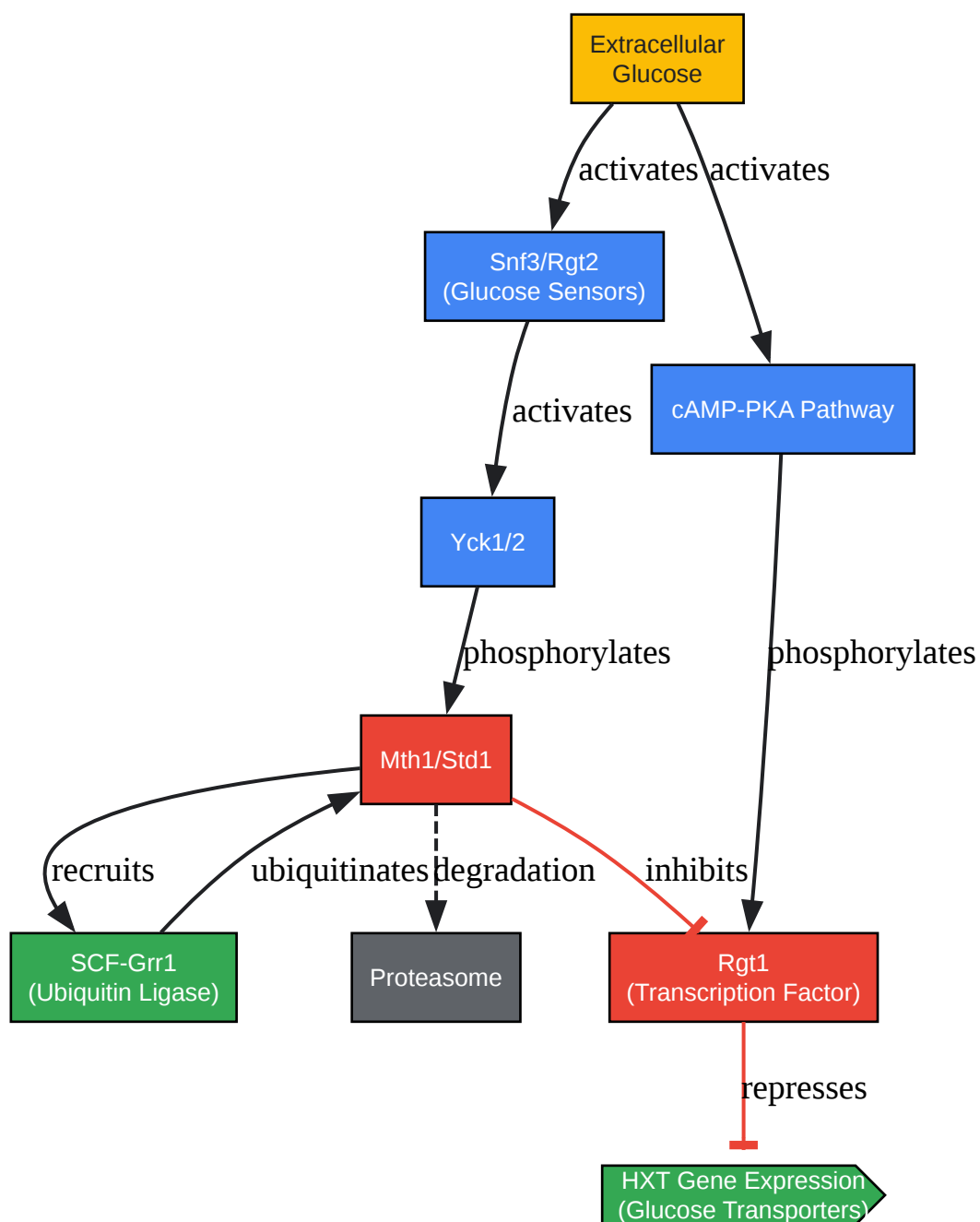
Experimental Protocols

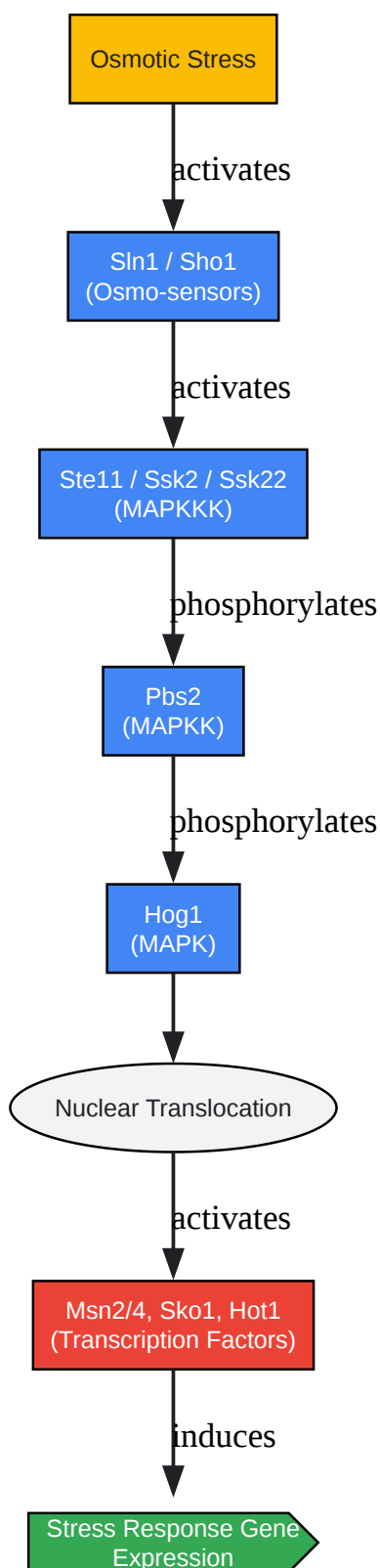
The 32-channel **ministat** system is highly versatile. Below is a general protocol for a yeast experimental evolution study, which can be adapted for other applications.

Yeast Experimental Evolution Protocol

This protocol describes a typical experimental evolution run with *Saccharomyces cerevisiae*.







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